

## Personal protective equipment for handling Avenciguat

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# Essential Safety Protocols for Handling Avenciguat

For Immediate Implementation: Researchers, scientists, and drug development professionals must adhere to stringent safety protocols when handling **Avenciguat**, a potent soluble guanylate cyclase (sGC) activator. Due to its pharmacological activity and potential hazards, the use of appropriate Personal Protective Equipment (PPE) is mandatory to ensure personal safety and prevent exposure.

**Avenciguat** is classified as a potent pharmacologically active substance. Similar compounds in its class are known to be harmful if swallowed and are suspected of causing reproductive harm. Therefore, minimizing direct contact through the consistent use of PPE is a critical component of safe laboratory practice.

## Personal Protective Equipment (PPE) for Avenciguat

The following table summarizes the essential personal protective equipment required for handling **Avenciguat** in a laboratory setting. This guidance is based on recommendations for handling potent pharmacologically active compounds and hazardous drugs.



PPE Category	Specifications and Recommendations
Hand Protection	Type: Chemical-resistant gloves (Nitrile or Neoprene recommended).Standard: Double gloving is advised for all handling procedures.
Eye/Face Protection	Type: Safety glasses with side shields are the minimum requirement. A face shield should be worn in addition to safety glasses when there is a risk of splashes or aerosol generation.
Protective Clothing	Type: A disposable, solid-front, back-closure gown made of a low-permeability fabric.Best Practice: Gowns should be changed immediately if contaminated.
Respiratory Protection	Required for: Procedures with a high likelihood of generating dust or aerosols (e.g., weighing, preparing solutions from powder). Type: A NIOSH-approved N95 or N100 respirator. A fit test is mandatory before first use.

## **Procedural Guidance for PPE Usage**

Proper donning and doffing of PPE are as crucial as the equipment itself in preventing contamination. The following workflow illustrates the correct sequence for putting on and taking off PPE to ensure maximum protection.





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#### PPE Donning and Doffing Workflow

#### **Disposal Plan**

All disposable PPE, including gloves, gowns, and respirators, used during the handling of **Avenciguat** must be considered contaminated waste.

- Collection: Immediately after doffing, place all used PPE into a designated, clearly labeled, sealed waste container for hazardous materials.
- Disposal: Dispose of the hazardous waste according to your institution's and local environmental regulations for chemical waste. Never dispose of contaminated PPE in regular trash receptacles.

### **Emergency Procedures**

In Case of Skin Contact:

- · Immediately remove contaminated clothing.
- Wash the affected area thoroughly with soap and water for at least 15 minutes.
- Seek medical attention.

In Case of Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Seek immediate medical attention.

In Case of Inhalation:

- Move the individual to fresh air.
- If breathing is difficult, provide oxygen.







Seek immediate medical attention.

In Case of Ingestion:

- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

By adhering to these safety protocols, researchers and laboratory personnel can minimize the risks associated with handling **Avenciguat** and maintain a safe working environment. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) for any chemical you are handling.

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